

An In-Depth Technical Guide to the Solubility of Organic Compounds in Propoxypropanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of various organic compounds in **propoxypropanol**, a versatile and increasingly important solvent in numerous industrial and pharmaceutical applications. This document details the physicochemical properties of **propoxypropanol**, presents available quantitative solubility data, outlines experimental protocols for solubility determination, and discusses the key factors influencing the dissolution of organic compounds in this solvent.

Introduction to Propoxypropanol

Propoxypropanol, also known as propylene glycol n-propyl ether (PnP), is a member of the Pseries glycol ethers. It is a colorless liquid with a mild, ether-like odor. Commercially, it is typically available as a mixture of isomers, with 1-propoxy-2-propanol being the primary component (at least 95%), and 2-propoxy-1-propanol as the minor isomer.[1] This dual nature of ether and alcohol functionalities within its molecular structure gives it a unique solvency profile, exhibiting both hydrophilic and hydrophobic characteristics.[2][3] Consequently, it is completely miscible with water and a wide range of organic solvents.[1][4] Its ability to dissolve a broad spectrum of substances, including resins, oils, and both polar and non-polar materials, makes it a valuable solvent in coatings, cleaning products, inks, and pharmaceutical formulations.[1][5]



Physicochemical Properties of 1-Propoxy-2-propanol

A solid understanding of the physical and chemical properties of 1-propoxy-2-propanol is essential for its effective use as a solvent. Key properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ O ₂	[2]
Molecular Weight	118.17 g/mol	[2]
CAS Number	1569-01-3	[2]
Appearance	Colorless liquid	[4]
Boiling Point	149.8 °C	[6]
Melting Point	-80 °C	[6]
Flash Point	48 °C (closed cup)	[7]
Density	0.885 g/mL at 25 °C	[6]
Vapor Pressure	2.9 mmHg at 25 °C	[4]
Water Solubility	Completely miscible	[1][4]
log P (octanol/water)	0.621 (calculated)	[8]

Solubility of Organic Compounds in **Propoxypropanol**

Propoxypropanol's balanced hydrophilic and lipophilic nature allows it to be an effective solvent for a diverse range of organic compounds.

Qualitative Solubility Overview

Propylene glycol n-propyl ether is recognized for its excellent solvency for a variety of resins, including:



- Epoxies
- Acrylics
- Alkyds
- Polyesters
- Nitrocellulose
- Polyurethanes

It is also miscible with most common organic solvents.[1] Due to the presence of a hydroxyl group, 1-propoxy-2-propanol can act as both a hydrogen bond donor and acceptor, enabling it to dissolve polar compounds.[2] The ether linkage and the propyl group contribute to its ability to dissolve non-polar substances.[2]

Quantitative Solubility Data

Despite its widespread use, publicly available quantitative solubility data for a broad range of specific organic compounds in **propoxypropanol** is limited. The following table summarizes the available information. Further experimental determination is necessary to expand this dataset.



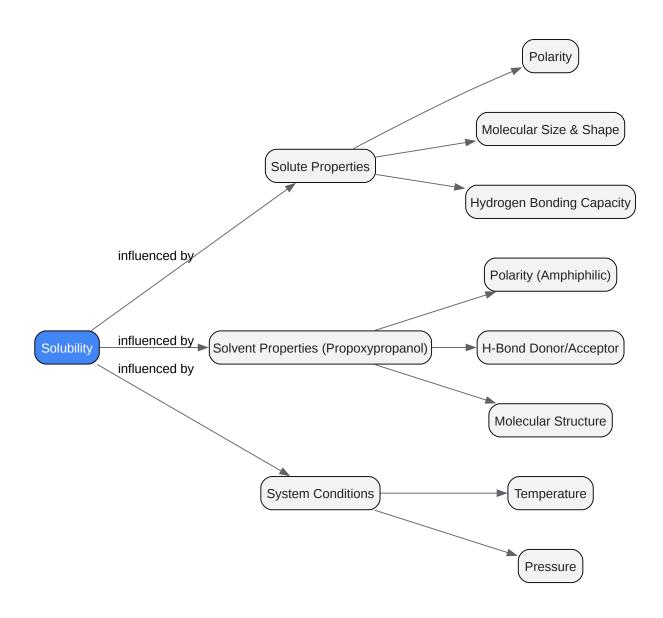
Solute Class	Compound	Temperature (°C)	Solubility	Reference(s)
Water	Water	20	Completely Miscible	[4]
Amines	Diisopropylamine	25.15 - 35.15	Miscible in all proportions (Thermodynamic study of mixtures)	[9][10]
Amines	Dibutylamine	25.15 - 35.15	Miscible in all proportions (Thermodynamic study of mixtures)	[9][10]
Amines	Tributylamine	25.15 - 35.15	Miscible in all proportions (Thermodynamic study of mixtures)	[9][10]

Note: The studies on amines focused on the thermodynamic properties of their binary mixtures with 1-propoxy-2-propanol across the entire composition range, indicating complete miscibility at the specified temperatures.

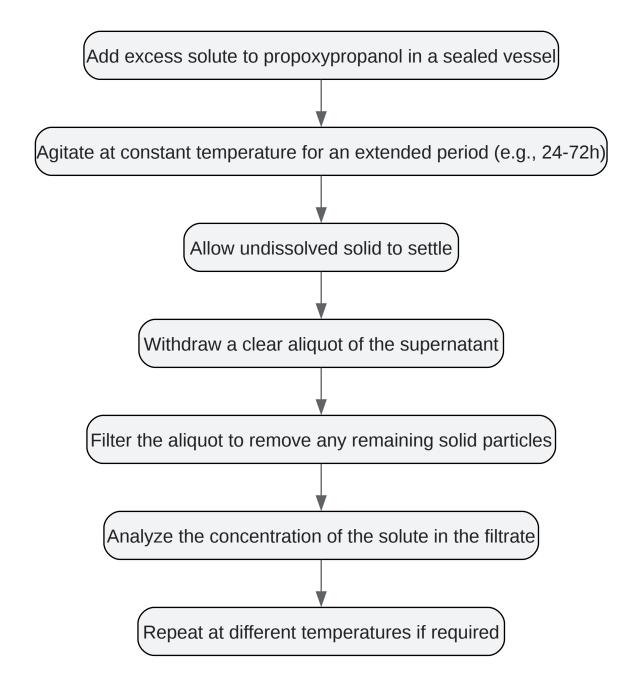
Factors Influencing Solubility in Propoxypropanol

The solubility of an organic compound in **propoxypropanol** is governed by several factors, primarily stemming from the interplay of intermolecular forces between the solute and the solvent.









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